

physicochemical properties of 7-Methoxy-2-naphthol

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Compound of Interest

Compound Name: 7-Methoxy-2-naphthol

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An In-depth Technical Guide on the Physicochemical Properties of 7-Methoxy-2-naphthol

This technical guide provides a comprehensive overview of the core physicochemical properties of **7-Methoxy-2-naphthol**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and includes visualizations to illustrate experimental workflows and structural relationships.

Core Physicochemical Properties

7-Methoxy-2-naphthol is an organic compound with a naphthol structure substituted with a methoxy group.^[1] Its chemical and physical characteristics are crucial for its application in chemical synthesis and potential biological activities.^[1]

Quantitative Data Summary

The fundamental physicochemical properties of **7-Methoxy-2-naphthol** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ O ₂	[2][3][4][5][6][7]
Molecular Weight	174.20 g/mol	[2][4][5][6]
Melting Point	116-119 °C	[2][3][5]
Boiling Point (Predicted)	336.7 ± 15.0 °C	[5]
pKa (Predicted)	9.45 ± 0.40	[5]
logP (XLogP3)	3.1	[4]
Appearance	White to off-white or brown crystalline powder/chunks	[3][8]
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and ether.	[1]
CAS Number	5060-82-2	[2][3][5][6][9][7]

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **7-Methoxy-2-naphthol**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this occurs over a narrow temperature range.

Methodology: Capillary Melting Point Determination

- **Sample Preparation:** A small amount of finely powdered, dry **7-Methoxy-2-naphthol** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Vernier Melt Station or a similar calibrated device.[10]

- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to approach the expected melting point, followed by a slower rate (1-2 °C per minute) as the melting point is neared.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the range.[\[10\]](#)
- **Replicates:** The measurement is typically repeated two to three times to ensure accuracy and reproducibility.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Simple Distillation

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.[\[10\]](#)
- **Sample and Heating:** The **7-Methoxy-2-naphthol** is placed in the round-bottom flask. The liquid is heated to boiling.[\[10\]](#)
- **Temperature Measurement:** The thermometer bulb is positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head. This ensures the temperature of the vapor distilling into the condenser is accurately measured.[\[10\]](#)
- **Data Recording:** The temperature is recorded when it stabilizes during the distillation of the vapor. This stable temperature is the boiling point.[\[10\]](#)

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Shake-Flask Method

- **Solvent Selection:** A range of solvents, including water and various organic solvents (e.g., ethanol, ether), are used.
- **Sample Preparation:** A known excess amount of **7-Methoxy-2-naphthol** is added to a known volume of the solvent in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., in a shaker bath) at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- **Concentration Analysis:** The concentration of **7-Methoxy-2-naphthol** in the clear supernatant is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/L or mg/mL).

Determination of Octanol-Water Partition Coefficient (logP)

The octanol-water partition coefficient is a measure of the ratio of the concentration of a chemical in octanol and water at equilibrium. It is a key indicator of a substance's hydrophobicity and potential for bioaccumulation.

Methodology: Shake-Flask Method (OECD Guideline 107)

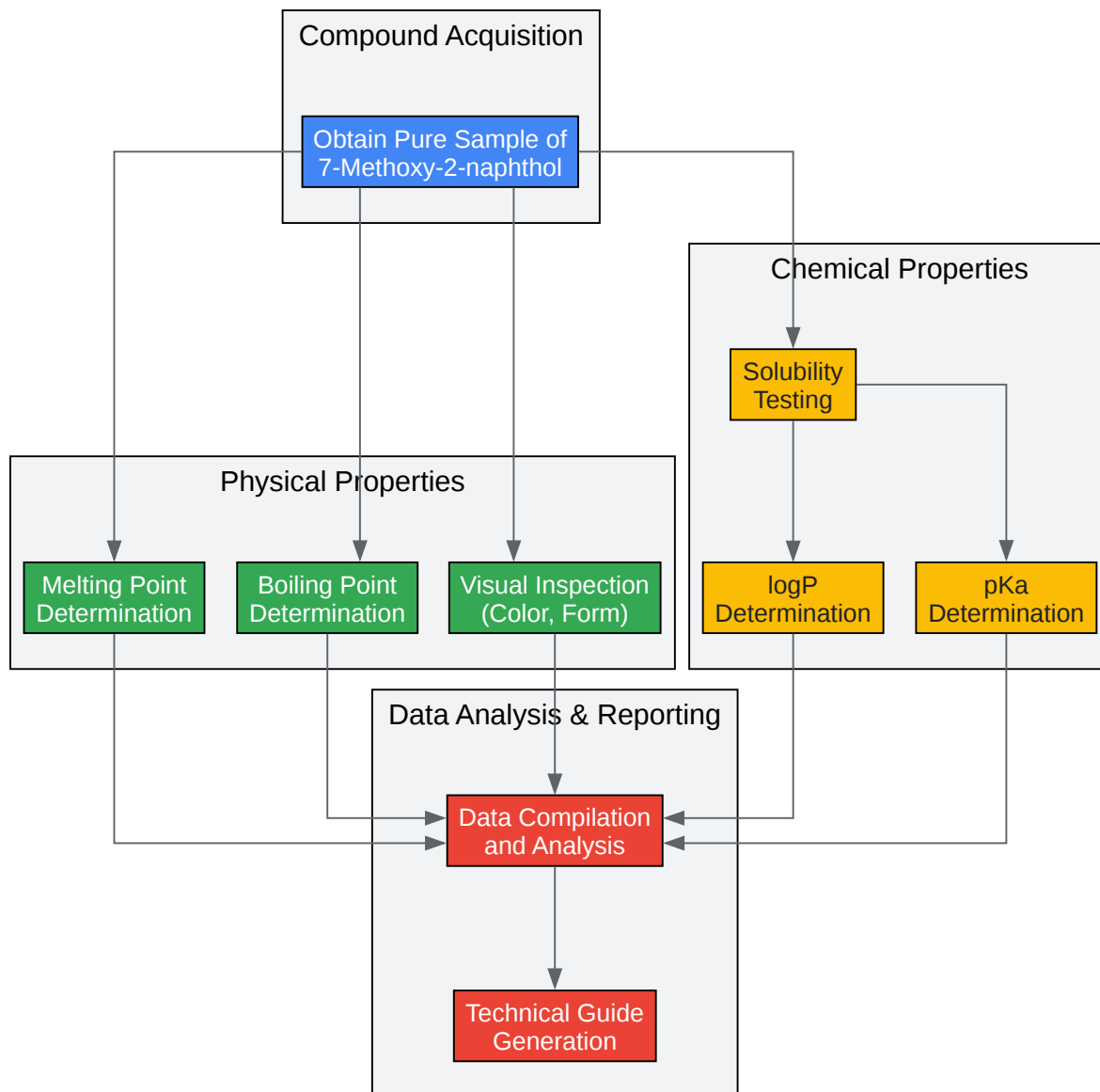
- **Preparation:** Equal volumes of n-octanol and water are pre-saturated with each other.
- **Dissolution:** A small, known amount of **7-Methoxy-2-naphthol** is dissolved in the aqueous or octanolic phase.
- **Partitioning:** The two phases are mixed in a sealed flask and agitated until equilibrium is reached.

- **Phase Separation:** The mixture is centrifuged to ensure complete separation of the octanol and water layers.
- **Concentration Measurement:** The concentration of **7-Methoxy-2-naphthol** in both the octanol and aqueous phases is determined using an appropriate analytical method (e.g., HPLC, UV-Vis spectroscopy).
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The result is typically expressed as its base-10 logarithm (logP).

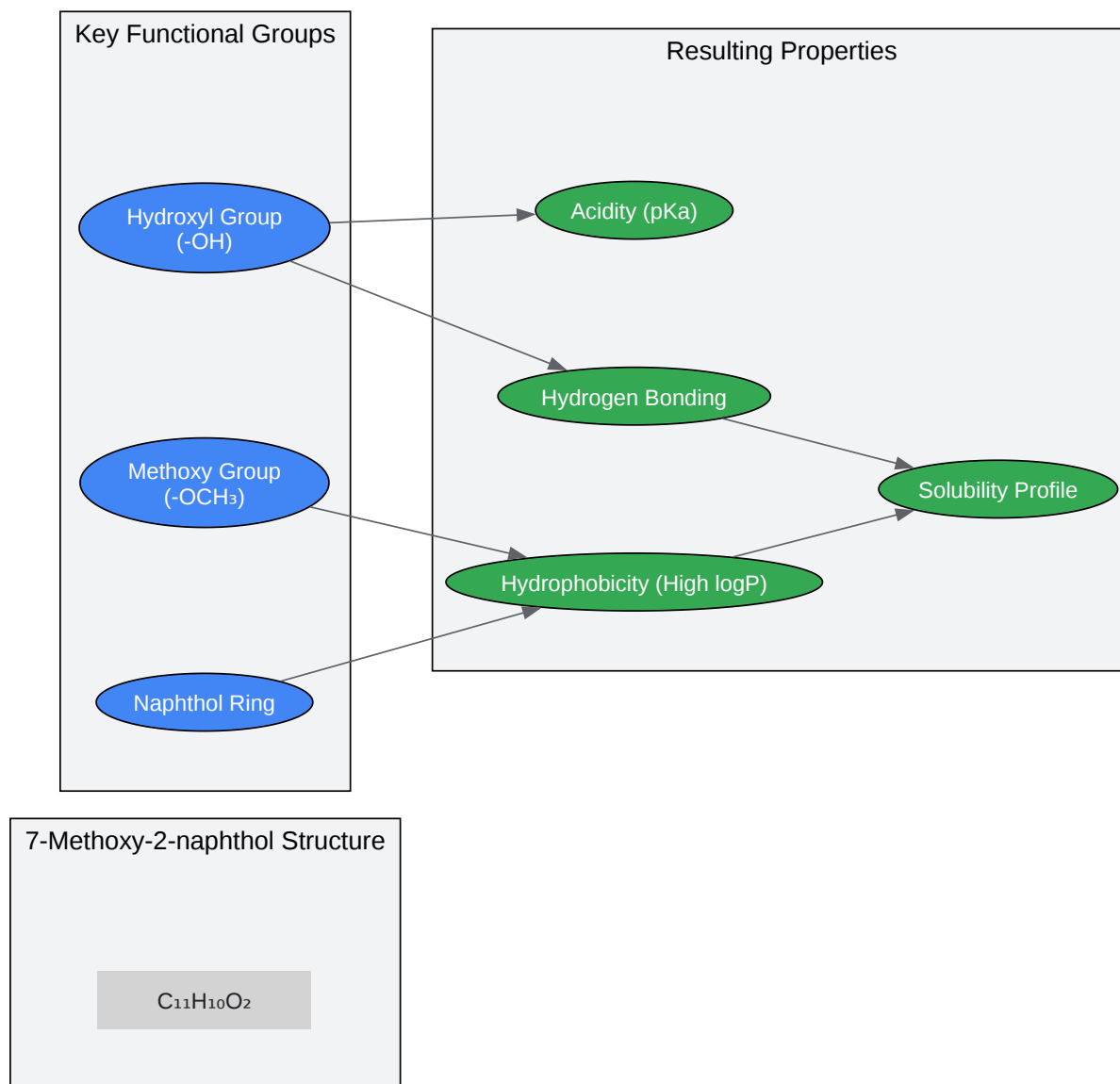
Visualizations

The following diagrams illustrate the experimental workflow for physicochemical characterization and the structural basis for the properties of **7-Methoxy-2-naphthol**.

Experimental Workflow for Physicochemical Characterization



Structural Influence on Physicochemical Properties



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